

Assessing the Biodegradability of Packaging Materials: Application Notes and Protocols

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Compound of Interest

Compound Name: *Reckitt*
CAS No.: *53056-01-2*
Cat. No.: *B14654531*

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These application notes provide a detailed overview of standardized methods for assessing the biodegradability of packaging materials. The following protocols are essential for companies like **Reckitt** to substantiate environmental claims and ensure their packaging materials are verifiably biodegradable. The methodologies outlined are based on internationally recognized standards from ASTM, ISO, and OECD.

Overview of Biodegradability Assessment

The assessment of a packaging material's biodegradability is a tiered process. It begins with determining the material's chemical characteristics and proceeds to laboratory-scale testing under controlled conditions that simulate specific disposal environments (composting, soil, or aquatic). The key metrics for assessment are disintegration (physical breakdown), ultimate biodegradation (conversion to carbon dioxide, water, and biomass), and ecotoxicity (ensuring no harmful residues remain).

Key Experimental Protocols

Aerobic Biodegradation in a Controlled Composting Environment

This method is crucial for materials intended to be "compostable." The primary standards governing this are ASTM D6400 and EN 13432, which reference test methods like ASTM D5338 and ISO 14855.

Protocol: ASTM D5338 - Determining Aerobic Biodegradation of Plastic Materials Under Controlled Composting Conditions

Objective: To determine the rate and degree of aerobic biodegradation of a plastic material in a simulated, controlled composting environment.

Materials:

- Test Material: Packaging material in the form of powder, film, or pieces.
- Inoculum: Mature, well-aerated compost derived from the organic fraction of municipal solid waste.
- Reference Material: A well-defined biodegradable polymer, such as microcrystalline cellulose.
- Composting Vessels: Bioreactors or flasks (e.g., 2-liter flasks).
- Aeration System: To supply CO₂-free, humidified air.
- CO₂ Trapping System: Solutions of barium hydroxide or sodium hydroxide to capture evolved CO₂.
- Temperature Control System: To maintain the composting vessels at a constant thermophilic temperature (typically 58 ± 2 °C).
- Analytical Equipment: Titration apparatus or a Total Organic Carbon (TOC) analyzer.

Procedure:

- **Sample Preparation:** The test material and reference material are prepared to a specific particle size. The total organic carbon (TOC) content of the test material is determined.
- **Vessel Setup:** A known amount of the test material is mixed with the compost inoculum and placed in the composting vessels. Control vessels containing only the inoculum and vessels with the reference material are also prepared.
- **Incubation:** The vessels are incubated at a constant temperature (e.g., 58°C) for a period of up to 180 days.[1][2] A continuous flow of CO₂-free, humidified air is passed through each vessel.
- **CO₂ Measurement:** The CO₂ evolved from the biodegradation process is trapped in an alkaline solution. The amount of trapped CO₂ is quantified periodically by titration or instrumental analysis.
- **Data Analysis:** The cumulative amount of CO₂ evolved is calculated and expressed as a percentage of the theoretical maximum CO₂ production (ThCO₂), which is based on the organic carbon content of the test material.
- **Validation:** The test is considered valid if the reference material achieves a biodegradation level of at least 70% within the test duration.

Aerobic Biodegradation in Soil

This method is relevant for packaging that may end up in the soil environment, such as agricultural films. The key standard for this is ISO 17556.

Protocol: ISO 17556 - Determination of the Ultimate Aerobic Biodegradability of Plastic Materials in Soil

Objective: To determine the ultimate aerobic biodegradability of a plastic material by microorganisms in soil.

Materials:

- **Test Material:** Powdered or film form of the packaging material.
- **Soil:** Natural, active soil with a known texture, pH, and organic matter content.

- Reference Material: A readily biodegradable polymer like microcrystalline cellulose.
- Test Vessels: Closed respirometer flasks or vessels equipped for CO₂ measurement.
- Measurement System: A respirometer to measure oxygen consumption or a system to trap and quantify evolved CO₂.
- Temperature Control: An incubator to maintain a constant temperature (typically 20-28°C).[3]

Procedure:

- Sample and Soil Preparation: The test material is mixed with the soil at a known concentration. The water content of the soil is adjusted to an optimal level for microbial activity.
- Incubation: The soil-material mixture is placed in the test vessels and incubated for a period that can extend up to two years.[4]
- Measurement:
 - Respirometry Method: The consumption of oxygen by the soil microorganisms is measured over time.
 - CO₂ Evolution Method: The amount of CO₂ produced is measured periodically by passing CO₂-free air over the soil and trapping the evolved CO₂. [4]
- Data Calculation: The percentage of biodegradation is calculated based on the ratio of the measured oxygen consumption to the theoretical oxygen demand (ThOD) or the measured CO₂ evolution to the theoretical CO₂ production (ThCO₂).
- Test Validity: The test is valid if the reference material shows a biodegradation of over 60% by the end of the test.[5]

Ready Biodegradability in an Aqueous Environment

The OECD 301 series of tests are used as a screening tool to assess the ready biodegradability of chemical substances, which can be applied to soluble or finely dispersed components of packaging.

Protocol: OECD 301 B - CO₂ Evolution Test

Objective: To screen for the ready biodegradability of a substance in an aerobic, aqueous medium.

Materials:

- Test Substance: Water-soluble or finely dispersed component of the packaging material.
- Inoculum: Activated sludge from a wastewater treatment plant.
- Mineral Medium: A solution containing essential mineral nutrients for the microorganisms.
- Test Flasks: Gas-tight flasks.
- CO₂-Free Air Supply.
- CO₂ Absorption Bottles: Containing a known concentration of barium or sodium hydroxide.

Procedure:

- Vessel Setup: The test substance is added to the mineral medium in the test flasks along with the inoculum. Control flasks with only inoculum and reference flasks with a readily biodegradable substance (e.g., sodium benzoate) are also prepared.
- Incubation: The flasks are incubated in the dark at a constant temperature ($22 \pm 2^\circ\text{C}$) for 28 days.[6] The flasks are continuously aerated with CO₂-free air.
- CO₂ Measurement: The CO₂ produced during biodegradation is captured in the absorption bottles and quantified by titration.
- Pass Criteria: A substance is considered "readily biodegradable" if it reaches at least 60% of its theoretical CO₂ production within a 10-day window during the 28-day test period.[7]

Data Presentation

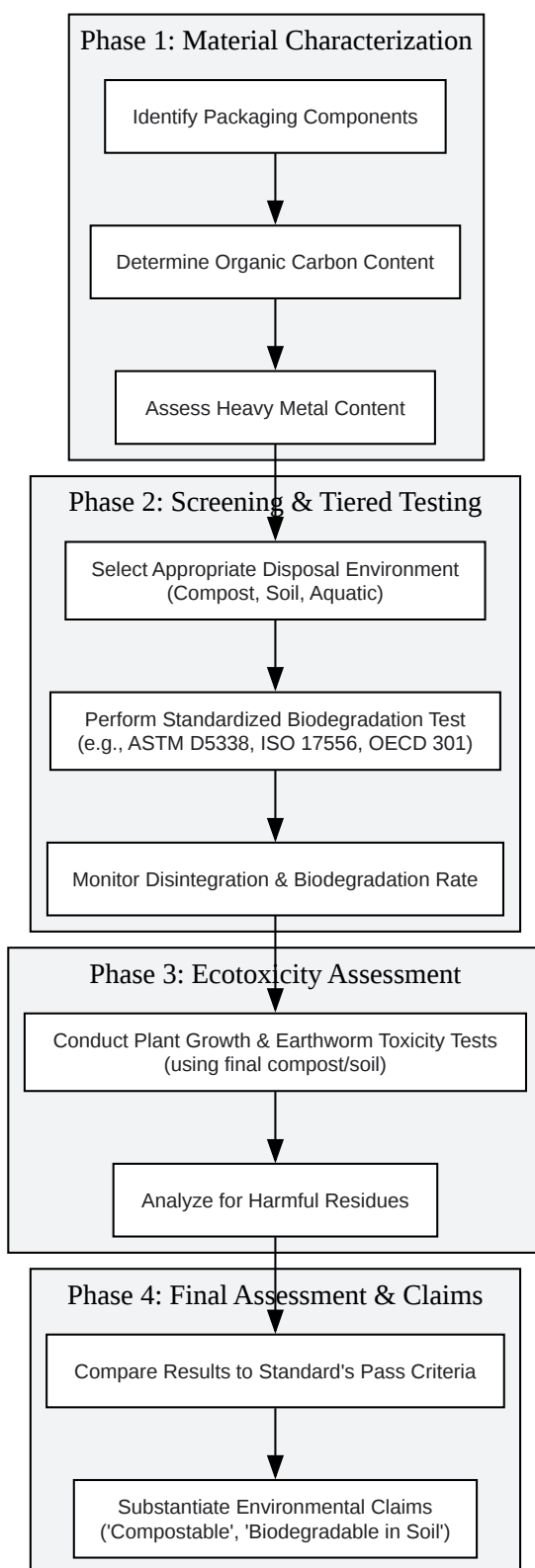
The quantitative data from the biodegradability tests should be summarized for clear comparison.

Table 1: Summary of Key Biodegradability Test Methods and Criteria

Test Method	Environment	Key Measurement	Duration	Pass Criteria
ASTM D6400 / EN 13432	Industrial Composting	Disintegration, Biodegradation (CO ₂ evolution), Ecotoxicity	Up to 180 days	>90% disintegration within 12 weeks; >90% biodegradation within 180 days; No ecotoxic effects. [2] [8] [9]
ISO 17556	Soil	O ₂ Consumption or CO ₂ Evolution	Up to 2 years	No specific pass level for materials, but the reference must degrade >60%. [5]
OECD 301 B	Aquatic (Freshwater)	CO ₂ Evolution	28 days	>60% biodegradation within a 10-day window. [7]
ASTM D6954	Various (Soil, Landfill, etc.)	Oxidation, Biodegradation	Varies	Tiered approach to assess degradation and subsequent biodegradation. [10]

Visualization of Workflows and Pathways

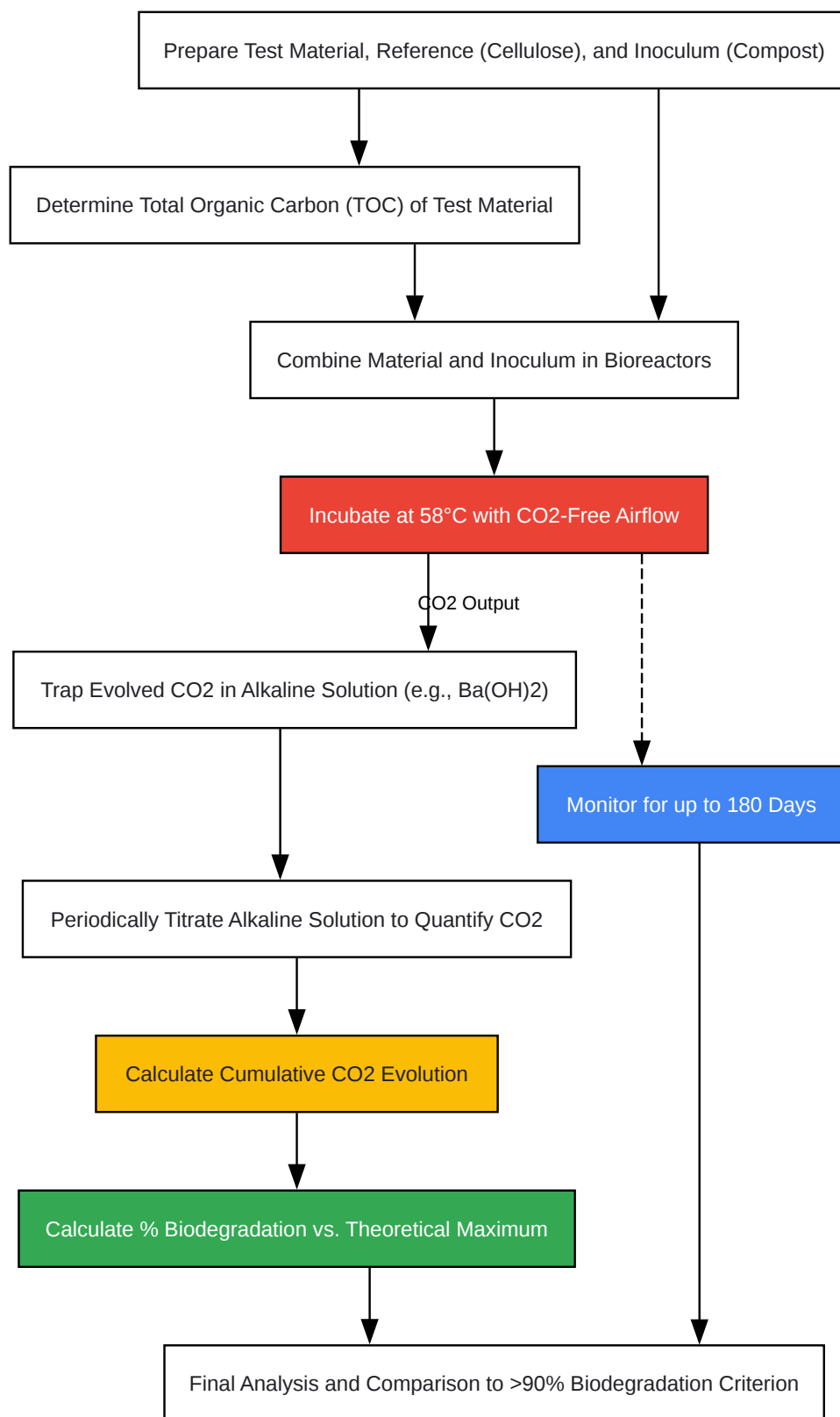
General Workflow for Assessing Packaging Biodegradability



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Caption: General workflow for assessing the biodegradability of packaging materials.

Experimental Workflow for ASTM D5338 Controlled Composting Test



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Caption: Experimental workflow for the ASTM D5338 controlled composting test.

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